Foreword: A Note on Analogue-Based Safety Assessment

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Compound of Interest

Compound Name:	*3-Fluoro-2,4-diiodopyridine*
CAS No.:	*153035-06-4*
Cat. No.:	*B115617*

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This document provides a comprehensive guide to the safe handling and use of **3-Fluoro-2,4-diiodopyridine** (CAS 153035-06-4). As a highly functionalized and reactive intermediate, this compound requires careful management in a research and development setting. It is critical to note that a dedicated Material Safety Data Sheet (MSDS) for this specific molecule is not readily available in public literature. Therefore, the safety protocols and hazard assessments detailed herein are synthesized from publicly available data for structurally similar iodinated and fluorinated pyridines. This analogue-based approach is a standard industry practice for risk assessment of novel or sparsely documented research chemicals. The core principle is that compounds with similar functional groups and structures will exhibit comparable hazard profiles.

Section 1: Strategic Importance in Pharmaceutical Development

3-Fluoro-2,4-diiodopyridine is a halogenated pyridine derivative, a class of heterocyclic compounds that form the backbone of numerous therapeutic agents.[1] The strategic placement of three distinct functional groups—a fluorine atom and two iodine atoms—on the pyridine scaffold makes it a uniquely valuable building block in medicinal chemistry.

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- Fluorine Moiety: The introduction of fluorine can significantly modulate a molecule's physicochemical properties, including its acidity, lipophilicity, and metabolic stability.[2][3] These modifications are often crucial for improving a drug candidate's pharmacokinetic profile, target selectivity, and overall efficacy.[2]

- Ortho- and Para-Iodine Atoms: The two iodine atoms serve as versatile synthetic handles. Their differential reactivity allows for selective, stepwise functionalization through various cross-coupling reactions, such as Suzuki, Sonogashira, and Buchwald-Hartwig aminations. This enables the construction of complex, highly substituted pyridine cores, which are prevalent in modern pharmaceuticals.[4]

The growing demand for novel therapeutics has driven a corresponding need for advanced, high-purity intermediates like **3-Fluoro-2,4-diiodopyridine**, which provide the chemical foundation for exploring new therapeutic pathways.[5]

Section 2: Hazard Identification and Classification

Based on data from analogous compounds such as 3-Fluoro-4-iodopyridine and 2-Fluoro-4-iodopyridine, **3-Fluoro-2,4-diiodopyridine** should be treated as a hazardous substance.

Anticipated GHS Hazard Classification:

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Hazard Class	Category	Hazard Statement	Basis (Analogue Data)
Skin Corrosion / Irritation	1B / 2	H314: Causes severe skin burns and eye damage. / H315: Causes skin irritation. [6]	Analogues are classified as causing skin corrosion or irritation. Given the presence of two iodine atoms, a conservative approach dictates assuming the higher hazard level.
Serious Eye Damage / Irritation	1 / 2A	H318: Causes serious eye damage. / H319: Causes serious eye irritation.[6][7][8][9]	Analogues are consistently listed as causing serious eye damage or irritation. Direct contact could lead to irreversible damage.
Acute Toxicity (Oral, Dermal)	4	H302: Harmful if swallowed. / H312: Harmful in contact with skin.[7][9]	Several fluorinated and iodinated pyridines are classified as harmful if swallowed or in contact with skin.
Specific Target Organ Toxicity	3	H335: May cause respiratory irritation.[8]	Inhalation of dust may cause irritation to the respiratory system.

Signal Word:Danger

Primary Routes of Exposure: Inhalation of dust, skin contact, eye contact, ingestion.

Section 3: Physical and Chemical Properties

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A comprehensive dataset for **3-Fluoro-2,4-diiodopyridine** is limited. The table below includes known data for the target compound and relevant properties from its analogues to provide a working profile.

Property	Value	Source / Analogue
Molecular Formula	$C_5H_2FI_2N$	Santa Cruz Biotechnology[10]
Molecular Weight	348.89 g/mol	Santa Cruz Biotechnology[10]
Appearance	Solid (predicted)	Form of related di-halogenated pyridines[11]
Melting Point	85 - 89 °C	(Analogue: 3-Fluoro-4-iodopyridine)[6]
Boiling Point	~203 °C (Predicted)	(Analogue: 3-Fluoro-2-iodopyridine)[11]
Solubility	Insoluble in water (predicted). Soluble in organic solvents like Dichloromethane, Tetrahydrofuran, Dioxane.	General solubility of similar organic compounds.
Storage Temperature	2 - 8 °C	Recommended for 3-Fluoro-4-iodopyridine[12]

Section 4: Reactivity and Chemical Compatibility

Reactivity Profile: **3-Fluoro-2,4-diiodopyridine** is designed for reactivity. The carbon-iodine bonds are susceptible to oxidative addition with transition metal catalysts (e.g., Palladium, Copper), making it an excellent substrate for forming new carbon-carbon and carbon-heteroatom bonds. The compound's utility in building complex molecular scaffolds is its primary purpose.[4] It is stable under recommended storage conditions but may be sensitive to light, air, and moisture over extended periods.[6][12][13]

Chemical Incompatibilities: To maintain the integrity of the compound and prevent hazardous reactions, avoid contact with:

- Strong Oxidizing Agents: Can lead to vigorous, potentially explosive reactions.[8][14]

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- Strong Acids and Bases: May catalyze decomposition or unwanted side reactions.[13]
- Strong Reducing Agents: Could potentially react with the carbon-iodine bonds.[14]

Always consult a chemical compatibility chart for specific reagents and solvents.[15][16][17]

Section 5: Standard Operating Procedure for Safe Handling

This protocol is designed to minimize exposure risk during routine laboratory handling of solid **3-Fluoro-2,4-diiodopyridine**.

1. Pre-Handling Preparation:

- Step 1.1 (Risk Assessment): Before any work, review this guide and any available institutional safety resources. Acknowledge the corrosive and toxic hazards.
- Step 1.2 (Engineering Controls): Confirm that a certified chemical fume hood is operational. Ensure an eyewash station and safety shower are accessible and unobstructed.[8]
- Step 1.3 (Personal Protective Equipment): Don the following mandatory PPE:
- Splash-proof chemical safety goggles and a face shield.[18]
- A flame-retardant lab coat.
- Heavy-duty nitrile or neoprene gloves. Inspect gloves for any defects before use.[18]
- Ensure proper footwear (closed-toe shoes).

2. Compound Handling and Weighing:

- Step 2.1 (Inert Atmosphere): The compound may be air-sensitive.[6] Whenever possible, handle it under an inert atmosphere (e.g., in a glovebox or using a Schlenk line). This prevents gradual degradation and maintains purity.
- Step 2.2 (Aliquotting): Transport the primary storage container inside a secondary container to the chemical fume hood. Allow the container to warm to room temperature before opening to prevent condensation of atmospheric moisture.
- Step 2.3 (Weighing): Use a tared, clean, and dry glass vial or weighing boat. Use dedicated, clean spatulas to transfer the solid. Avoid creating dust by using gentle, deliberate movements.[18] If dust is generated, it must be contained within the fume hood.
- Step 2.4 (Container Sealing): After dispensing, securely seal the primary container, preferably with paraffin film, before returning it to cold storage.

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3. Post-Handling Decontamination:

- Step 3.1 (Tool Decontamination): Thoroughly clean all spatulas and surfaces that may have come into contact with the chemical using an appropriate solvent (e.g., ethanol or acetone) followed by soap and water, all within the fume hood.
- Step 3.2 (Waste Disposal): Dispose of any contaminated weighing paper, gloves, and disposable materials into a dedicated, sealed hazardous waste container.
- Step 3.3 (Personal Hygiene): After removing PPE, wash hands thoroughly with soap and water.[6][18]

Section 6: Exposure Control and Emergency Procedures

Engineering Controls:

- All work must be performed in a properly functioning chemical fume hood to minimize inhalation risk.[12]
- Eyewash stations and safety showers must be readily available and tested regularly.[8]

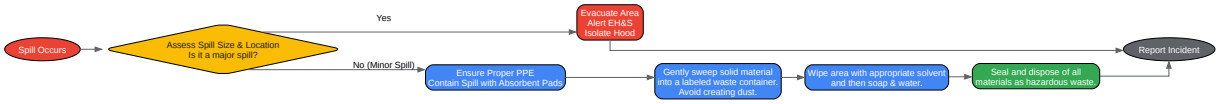
First Aid Measures (Based on Analogue Data):

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[6][7][8]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[6][7][8]
- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[7][8]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6][7]

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Spill Response Protocol:

In the event of a spill, follow a structured response plan. The primary objective is to contain the spill and decontaminate the area without exposing personnel.



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Caption: Spill response decision workflow for **3-Fluoro-2,4-diiodopyridine**.

Section 7: Storage and Disposal

Storage Conditions:

- Temperature: Store in a refrigerator at 2-8 °C.[12]
- Atmosphere: Store under an inert gas like argon or nitrogen to prevent degradation.[6][18]
- Container: Keep the container tightly closed in a dry, well-ventilated, and locked storage area.[6][8]
- Light: Protect from direct light.

Disposal:

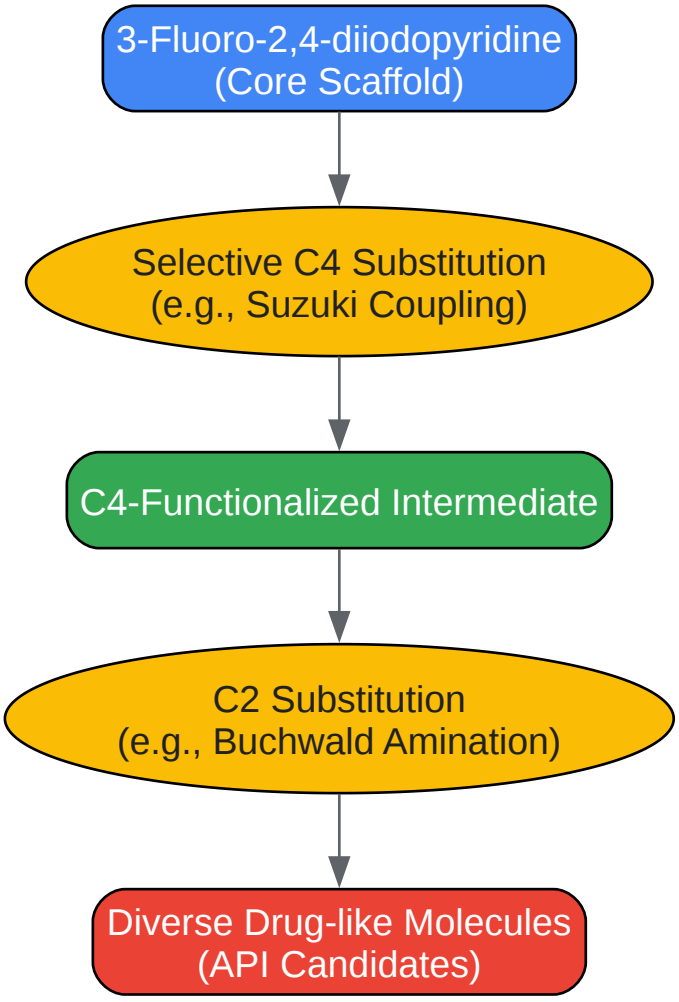
- Disposal of unused product and contaminated materials must be handled as hazardous waste.

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- Arrange for disposal through a licensed disposal company, in accordance with all local, state, and national regulations.[6][8][18] Do not dispose of down the drain or mix with other waste.

Section 8: Applications in Medicinal Chemistry Workflow

3-Fluoro-2,4-diiodopyridine serves as a foundational scaffold for generating libraries of complex molecules for drug discovery screening. The distinct electronic environments of the C2 and C4 positions allow for regioselective substitution, providing a pathway to diverse chemical matter from a single starting material.



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Caption: Synthetic utility of **3-Fluoro-2,4-diiodopyridine** in API synthesis.

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The ability to perform sequential, site-selective reactions is a cornerstone of modern synthetic strategy, enabling researchers to efficiently build and test novel molecular architectures for biological activity.

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